

Personal protective equipment for handling Lansoprazole N-oxide

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Compound of Interest

Compound Name: *Lansoprazole N-oxide*

Cat. No.: *B194826*

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Essential Safety and Handling Guide for Lansoprazole N-oxide

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **Lansoprazole N-oxide**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are designed to ensure a safe laboratory environment and maintain compound integrity.

Hazard Identification and Safety Data Summary

Lansoprazole N-oxide is a potential impurity of the proton pump inhibitor lansoprazole and should be handled with care.[1] The primary known hazard is that it is harmful if swallowed.[2]
[3]

Property	Value	Source
Chemical Name	2-[[[3-methyl-1-oxido-4-(2,2,2-trifluoroethoxy)-2-pyridinyl]methyl]sulfinyl]-1H-benzimidazole	[2]
CAS Number	213476-12-1	[2]
Molecular Formula	C16H14F3N3O3S	
Molecular Weight	385.4 g/mol	
Appearance	Solid	
Purity	≥98%	
Primary Hazard	Harmful if swallowed (H302)	
Storage Temperature	-20°C	

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **Lansoprazole N-oxide**.

Protection Type	Recommended Equipment	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	To protect against splashes and airborne particles.
Skin Protection	- Impervious clothing. - Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact. Gloves should be inspected before use and disposed of properly after handling.
Respiratory Protection	- Use in a well-ventilated area. - A laboratory fume hood or other local exhaust ventilation is recommended.	To avoid inhalation of dust and aerosols.

Operational Handling and Storage Protocols

Adherence to these step-by-step procedures is crucial for safe handling and maintaining the quality of **Lansoprazole N-oxide**.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the container in a tightly sealed state in a dry and well-ventilated area. For long-term stability, store at -20°C.
- **Labeling:** Ensure the container is clearly labeled with the chemical name and hazard warnings.

Handling and Experimental Use

- **Preparation:** Before handling, ensure you have read and understood this safety guide. An emergency eyewash station and safety shower should be readily accessible.
- **Containment:** All handling of **Lansoprazole N-oxide** powder, including weighing and transferring, should be conducted within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.
- **Weighing and Transfer:**
 - Use appropriate tools (e.g., spatulas) for transferring the solid.
 - Avoid generating dust.
 - Close the container tightly after each use.
- **Dissolving:** When preparing solutions, add the solid to the solvent slowly to avoid splashing. DMSO is a known solvent for **Lansoprazole N-oxide**.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in the laboratory area.

Emergency Procedures

Situation	First Aid Measures
If Swallowed	Immediately call a poison center or doctor. Rinse mouth.
If Inhaled	Move the person to fresh air. If symptoms persist, consult a doctor.
In Case of Skin Contact	The product is generally not considered a skin irritant. However, it is good practice to wash the affected area with soap and water.
In Case of Eye Contact	Rinse the opened eye for several minutes under running water.
Accidental Release	- Evacuate unnecessary personnel. - Wear appropriate PPE. - Sweep or vacuum up the spilled material, minimizing dust generation. - Collect the waste in a suitable, closed container for disposal. - Clean the spill area thoroughly. - Prevent the material from entering drains or waterways.

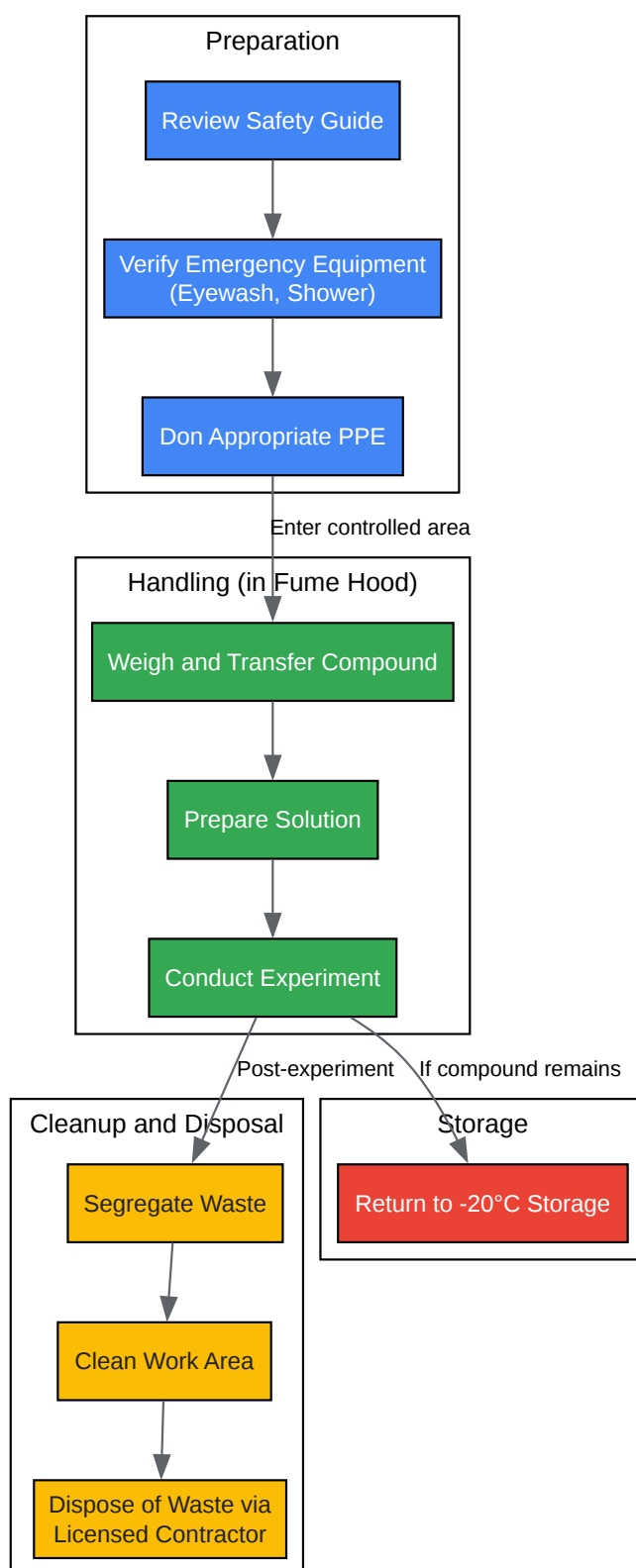
Disposal Plan

Proper disposal of **Lansoprazole N-oxide** and its containers is essential to prevent environmental contamination and comply with regulations.

- Waste Collection:
 - Collect all waste material containing **Lansoprazole N-oxide**, including contaminated consumables (e.g., gloves, wipes), in a clearly labeled, sealed, and appropriate hazardous waste container.
- Disposal Method:
 - Dispose of the chemical waste through a licensed hazardous material disposal company.

- The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.
- Do not dispose of the material down the drain or into the environment.
- Container Disposal:
 - Empty containers should be treated as hazardous waste and disposed of in the same manner as the chemical.
- Regulatory Compliance:
 - All disposal activities must adhere to local, regional, and national environmental regulations.

Workflow for Handling Lansoprazole N-oxide



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Caption: Workflow for the safe handling of **Lansoprazole N-oxide**.

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